

Synthesis and Characterization of N-Phenylcyclohexanecarboxamide: A Technical Guide

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Compound of Interest

Compound Name: *N-Phenylcyclohexanecarboxamide*

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This guide provides a comprehensive overview of the synthesis and characterization of **N-Phenylcyclohexanecarboxamide**, a secondary amide with potential applications in medicinal chemistry and materials science. This document details the synthetic route, purification methods, and extensive characterization data, including nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS).

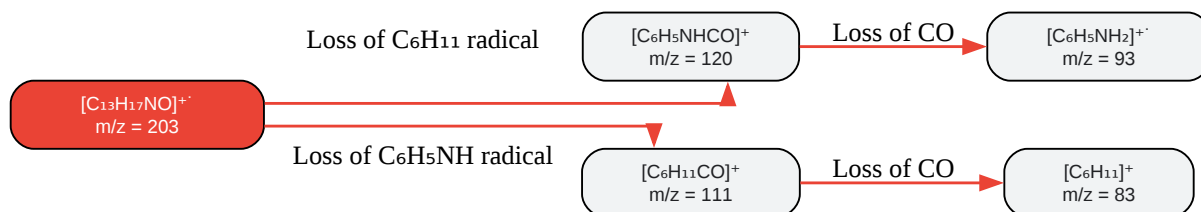
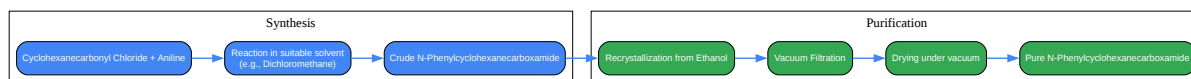
Synthesis

N-Phenylcyclohexanecarboxamide can be synthesized through the reaction of cyclohexanecarbonyl chloride with aniline. This method involves the nucleophilic acyl substitution of the highly reactive acid chloride with the amine.

Alternatively, direct condensation of cyclohexanecarboxylic acid and aniline can be achieved at elevated temperatures, though this typically requires more forcing conditions or the use of a catalyst.^{[1][2][3][4][5]}

Synthetic Workflow

The overall process for the synthesis and purification of **N-Phenylcyclohexanecarboxamide** is outlined below.



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